

Aminopotentidine solubility and solution preparation

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Compound of Interest

Compound Name: *Aminopotentidine*

Cat. No.: *B124730*

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Aminopotentidine Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and solution preparation of **Aminopotentidine**.

Frequently Asked Questions (FAQs)

Q1: What is **Aminopotentidine**?

A1: **Aminopotentidine** is a potent and selective antagonist of the histamine H2 receptor.^{[1][2]} It is primarily used in research settings to study the physiological and pathological roles of the H2 receptor. It also serves as a precursor for the synthesis of its [¹²⁵I]-iodo derivative, a radioligand used in receptor binding assays.^[2]

Q2: What are the recommended solvents for dissolving **Aminopotentidine**?

A2: **Aminopotentidine** is readily soluble in organic solvents. It is soluble up to 100 mM in both Dimethyl Sulfoxide (DMSO) and ethanol. Information regarding its direct solubility in aqueous buffers is not readily available, suggesting it may have limited aqueous solubility. Therefore, a stock solution in DMSO or ethanol is recommended.

Q3: How should I prepare a stock solution of **Aminopotentidine**?

A3: To prepare a stock solution, it is recommended to first dissolve **Aminopotentidine** in an organic solvent like DMSO or ethanol to a concentration of up to 100 mM. For cellular assays, this stock solution can then be serially diluted to the desired final concentration in the aqueous culture medium. It is crucial to ensure the final concentration of the organic solvent in the assay is low enough to not affect the experimental results (typically <0.5%).

Q4: What are the recommended storage conditions for **Aminopotentidine**?

A4: Solid **Aminopotentidine** should be stored at -20°C. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Solubility Data

Solvent	Maximum Solubility	Reference
Dimethyl Sulfoxide (DMSO)	100 mM	
Ethanol	100 mM	

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Aminopotentidine** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

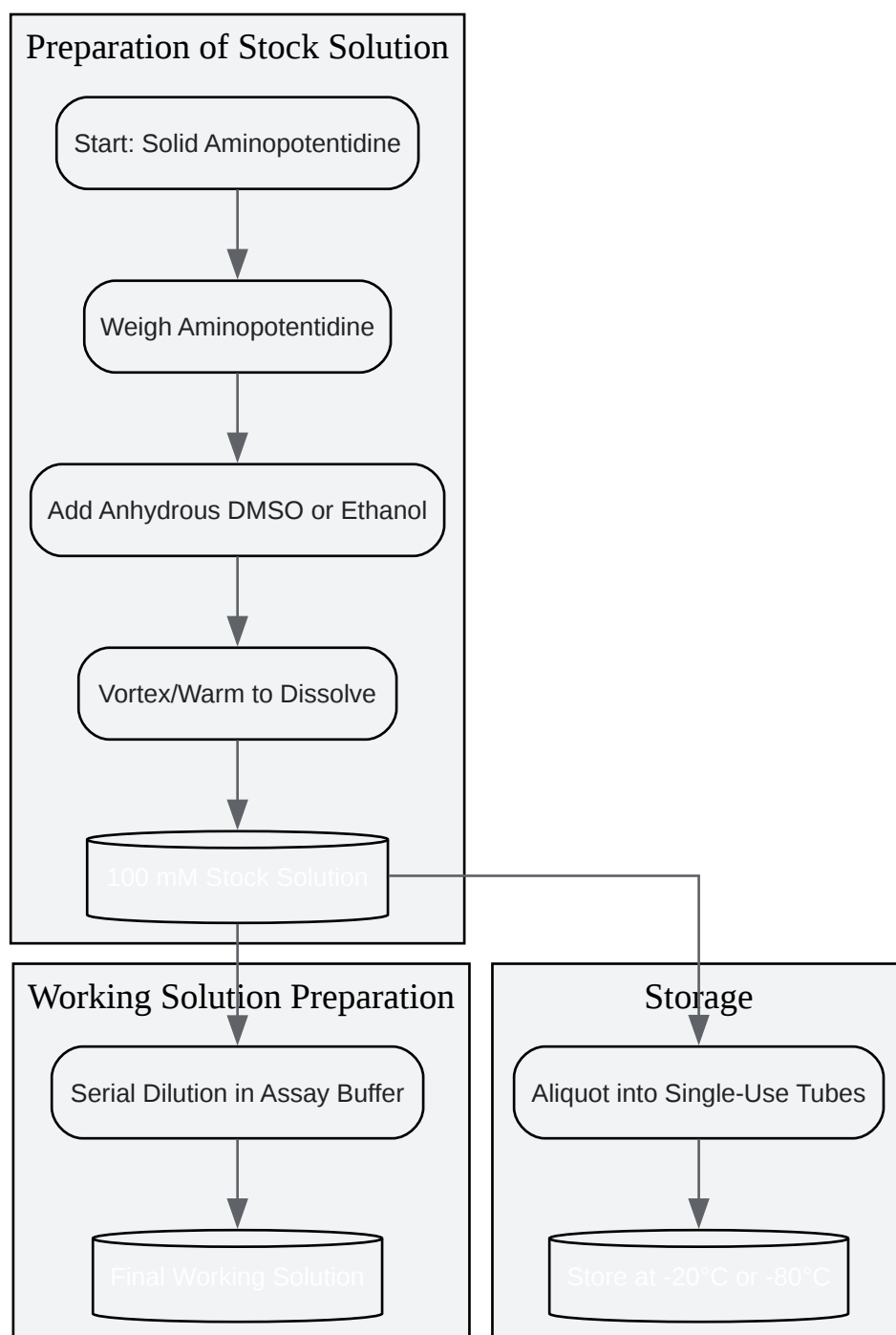
- Pre-weighing: Before opening, bring the vial of solid **Aminopotentidine** to room temperature to prevent condensation.
- Calculation: Determine the required mass of **Aminopotentidine** for your desired stock solution volume and concentration (e.g., for 1 mL of a 10 mM solution, use the molecular weight of **Aminopotentidine** to calculate the mass). The molecular weight of **Aminopotentidine** is 477.6 g/mol .
- Dissolution: Add the appropriate volume of DMSO to the vial containing the solid **Aminopotentidine**.
- Mixing: Vortex the solution gently until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into sterile, single-use tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous buffer	The final concentration of Aminopotentidine exceeds its aqueous solubility limit. The concentration of the organic solvent (e.g., DMSO) is too high in the final solution.	Decrease the final concentration of Aminopotentidine in the aqueous buffer. Ensure the final concentration of the organic solvent is minimal and non-toxic to the experimental system (typically <0.5%). Prepare fresh dilutions from the stock solution for each experiment.
Incomplete dissolution in organic solvent	The concentration of Aminopotentidine is too high. The solvent quality is poor (contains water).	Ensure the concentration does not exceed 100 mM. Use anhydrous (dry) DMSO or ethanol. Gentle warming and vortexing can aid dissolution.
Loss of activity over time	Improper storage of stock solutions. Repeated freeze-thaw cycles.	Store stock solutions at the recommended temperatures (-20°C or -80°C). Prepare single-use aliquots to avoid repeated freezing and thawing.

Diagrams

Experimental Workflow for Aminopotentidine Solution Preparation

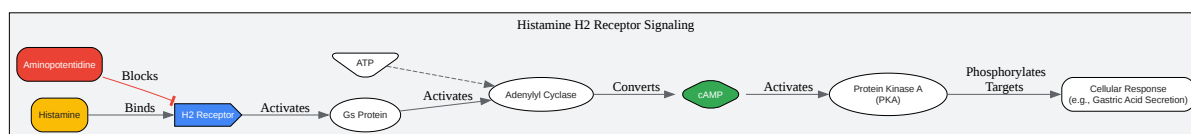


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Caption: Workflow for preparing **Aminopotentidine** solutions.

Histamine H2 Receptor Signaling Pathway

As an antagonist, **Aminopotentidine** blocks the following signaling cascade initiated by histamine at the H2 receptor.



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Caption: **Aminopotentidine** blocks the H2 receptor signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Aminopotentidine (CAS 140873-26-3): R&D Systems [rndsystems.com]
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